

Butyronitrile: A Technical Guide to Safe Laboratory Handling and Storage

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Compound of Interest

Compound Name: Butyronitrile

Cat. No.: B089842

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **butyronitrile** in a laboratory setting. The following information is presented in a question-and-answer format to directly address potential issues and ensure user safety.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **butyronitrile**?

A1: **Butyronitrile** is a highly flammable liquid and vapor that is fatal if swallowed or inhaled and toxic in contact with skin.[1] It can cause serious eye irritation and damage to organs.[1] The vapor can form explosive mixtures with air, and it may decompose upon heating or contact with acids and hot surfaces to produce highly toxic hydrogen cyanide and nitrogen oxides.[2][3]

Q2: What are the immediate symptoms of **butyronitrile** exposure?

A2: Acute exposure to **butyronitrile** can irritate the skin, eyes, nose, and throat, leading to coughing and wheezing.[4] High exposure may cause headache, nausea, vomiting, weakness, confusion, dizziness, tremors, convulsions, and a bluish discoloration of the skin (cyanosis), which can be fatal.[4]

Q3: What personal protective equipment (PPE) is mandatory when handling **butyronitrile**?

A3: Appropriate PPE is critical to ensure safety. This includes:

- Eye/Face Protection: Safety glasses, safety goggles, and a face shield.^[1] Contact lenses should not be worn.^[4]
- Hand Protection: Impervious gloves must be worn.^[1]
- Skin and Body Protection: Impervious protective clothing is required to prevent skin contact.^[1]
- Respiratory Protection: A gas mask or a self-contained breathing apparatus should be used.^[1] In situations with potential for high exposure, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece is necessary.^[4]

Q4: How should **butyronitrile** be properly stored in the laboratory?

A4: **Butyronitrile** must be stored in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.^{[4][5][6]} Containers should be kept tightly closed and may require storage under an inert gas to protect from moisture.^{[1][7]} It should be stored locked up and separated from incompatible materials.^{[1][2]}

Q5: What materials are incompatible with **butyronitrile**?

A5: **Butyronitrile** is incompatible with strong acids (e.g., hydrochloric, sulfuric, nitric), strong bases (e.g., sodium hydroxide, potassium hydroxide), strong oxidizing agents (e.g., perchlorates, peroxides, nitrates), and strong reducing agents.^{[4][5][6][8][9]} Violent reactions can occur when mixed with these substances.^{[2][3]}

Troubleshooting Guide

Scenario 1: Accidental Skin or Eye Contact

- Problem: **Butyronitrile** has been splashed on the skin or in the eyes.
- Solution:
 - Skin Contact: Immediately remove all contaminated clothing.^{[7][10]} Wash the affected skin area with plenty of soap and water for at least 15 minutes.^{[5][11]} Seek immediate medical attention.^[4]

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#)[\[5\]](#) Seek immediate medical attention.

Scenario 2: Inhalation Exposure

- Problem: A researcher is feeling dizzy or unwell after working with **butyronitrile**, suggesting potential inhalation.
- Solution:
 - Immediately move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[\[10\]](#)[\[11\]](#)
 - If breathing has stopped, perform artificial respiration.[\[11\]](#)
 - Call for immediate medical assistance.[\[5\]](#)[\[10\]](#)
 - If symptoms of cyanide poisoning develop, amyl nitrite capsules may be administered by trained personnel. A cyanide antidote kit should be readily available.[\[4\]](#)

Scenario 3: Small Spill in the Laboratory

- Problem: A small amount of **butyronitrile** has been spilled on a lab bench.
- Solution:
 - Evacuate non-essential personnel from the area and ensure adequate ventilation.[\[1\]](#)
 - Remove all sources of ignition.[\[3\]](#)[\[5\]](#)
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[\[5\]](#) Do not use combustible materials like sawdust.
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[5\]](#)[\[11\]](#)

- Clean the spill area thoroughly.
- Dispose of the waste according to local regulations.[7][12]

Scenario 4: Fire Involving **Butyronitrile**

- Problem: A fire has started in an area where **butyronitrile** is stored or being used.
- Solution:
 - **Butyronitrile** is a dangerous fire hazard.[4] In case of fire, use dry chemical, CO2, water spray, or alcohol-resistant foam extinguishers.[4]
 - Poisonous gases, including hydrogen cyanide and nitrogen oxides, are produced in a fire.[4]
 - Containers may explode when heated.[4] Use water spray to keep fire-exposed containers cool.[4]
 - Only personnel trained and equipped as per OSHA 1910.156 should attempt to fight the fire.[4]

Quantitative Data Summary

Physical and Chemical Properties

Property	Value
Flash Point	17°C (62.6°F)[2]
Boiling Point	116-117°C[13]
Auto-ignition Temperature	501°C (933.8°F)
Lower Flammability Limit	1.65%[2]
Vapor Pressure	23 mm Hg at 25°C[2]
Solubility in Water	Slightly soluble[9][11]

Exposure Limits

Organization	Limit
NIOSH (REL)	8 ppm (22 mg/m ³) averaged over a 10-hour workshift[4]

Experimental Protocols

Procedure for Safely Dispensing **Butyronitrile**

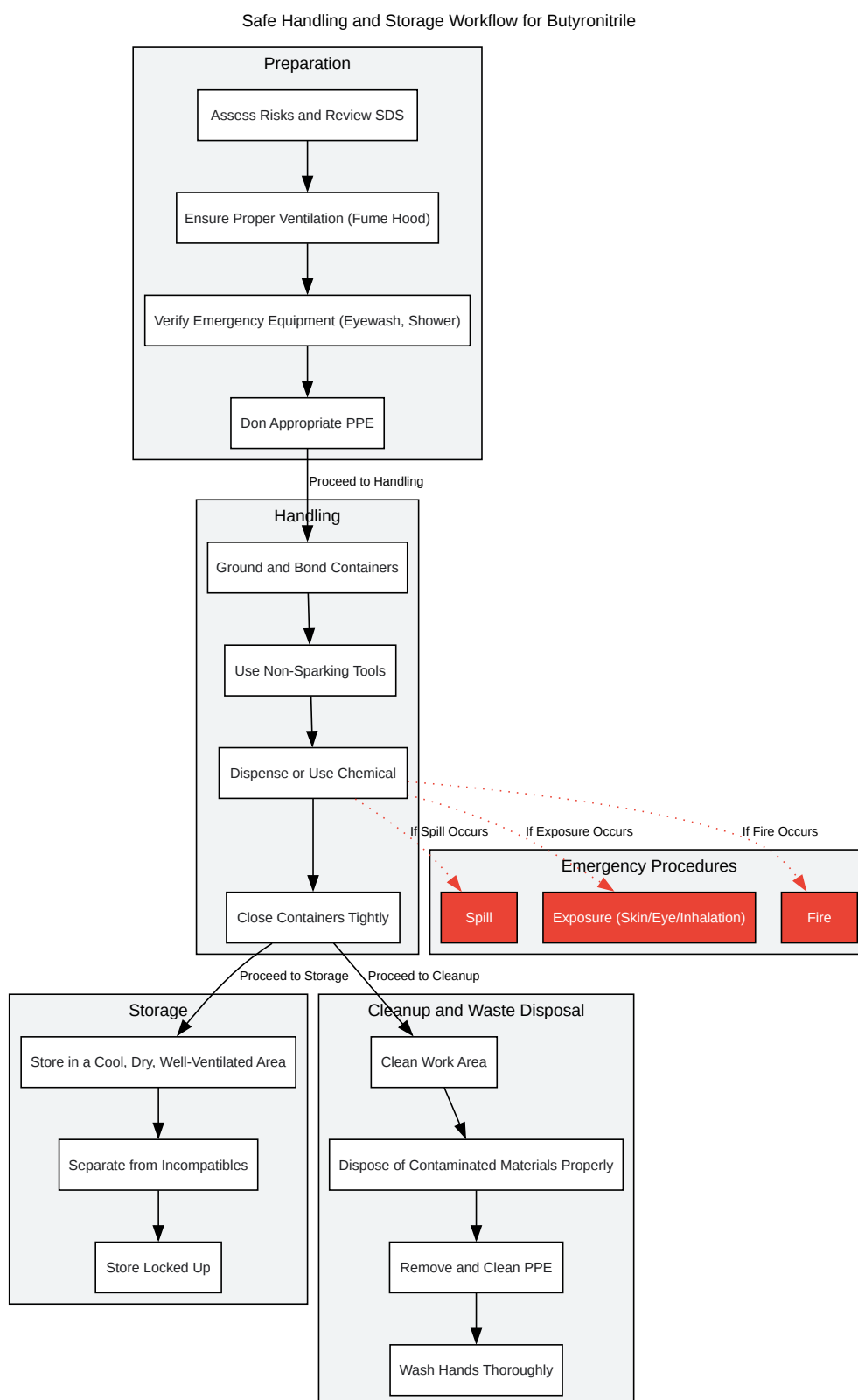
- Preparation:
 - Ensure the work area is a well-ventilated chemical fume hood.
 - Verify that an emergency shower and eyewash station are readily accessible.[5][6]
 - Remove all potential ignition sources from the vicinity.[4]
 - Don the required PPE: safety goggles, face shield, impervious gloves, and a lab coat.
- Dispensing:
 - Ground and bond the container and receiving equipment to prevent static discharge.[2][4][7]
 - Use only non-sparking tools to open and handle containers.[2][4]
 - Slowly and carefully transfer the required amount of **butyronitrile** to the receiving vessel.
 - Avoid splashing.
- Post-Dispensing:
 - Securely close both the source and receiving containers.
 - Wipe down any minor drips on the exterior of the containers with a suitable absorbent material.

- Properly dispose of any contaminated materials.
- Wash hands thoroughly after handling.^[1]

Procedure for Safe Dilution of **Butyronitrile**

- Preparation:
 - Follow all preparation steps outlined in the "Safely Dispensing **Butyronitrile**" protocol.
 - Select a solvent that is compatible with **butyronitrile**.
- Dilution:
 - In a chemical fume hood, add the calculated amount of the chosen solvent to the reaction vessel.
 - Slowly and with constant stirring, add the **butyronitrile** to the solvent. Never add the solvent to the **butyronitrile** to avoid localized heating.
- Post-Dilution:
 - Seal the container with the diluted solution.
 - Label the container clearly with the contents and concentration.
 - Clean all equipment used in the process.
 - Dispose of any waste materials according to institutional guidelines.

Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **butyronitrile**.

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